

# An In-depth Technical Guide to the Material Composition of the BX048 Magnet

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## Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

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This technical guide provides a comprehensive overview of the material composition and key characteristics of the **BX048** magnet. Designed for researchers, scientists, and professionals in drug development, this document outlines the magnet's core components, quantitative properties, and the methodologies for its characterization.

## Core Material Composition

The **BX048** is a high-performance permanent magnet, classified as a Grade N42 Neodymium magnet.<sup>[1][2][3][4][5]</sup> Its magnetic properties are derived from its primary constituent, an alloy of Neodymium, Iron, and Boron, with the chemical formula  $\text{Nd}_2\text{Fe}_{14}\text{B}$ .<sup>[3]</sup> This composition is responsible for the magnet's strong magnetic field and high resistance to demagnetization.

To protect the core magnetic material from corrosion and to enhance its durability, the **BX048** magnet is coated with a triple layer of Nickel-Copper-Nickel (Ni-Cu-Ni).<sup>[2][3][4][5][6]</sup> This coating provides a smooth, silver-like finish.<sup>[1][6]</sup>

## Quantitative Data Summary

The key physical and magnetic properties of the **BX048** magnet are summarized in the tables below. These values represent typical specifications from various suppliers and provide a baseline for experimental and application purposes.

Table 1: Material and Grade Specifications

Parameter	Value
Core Material	NdFeB (Neodymium, Iron, Boron)[3][4]
Grade	N42[1][2][3][4][5]
Coating	Ni-Cu-Ni (Nickel-Copper-Nickel)[2][3][5][6]

Table 2: Physical Dimensions and Properties

Parameter	Imperial	Metric
Dimensions	1 in x 0.25 in x 0.5 in	25.4 mm x 6.35 mm x 12.7 mm[1]
Tolerances	±0.004 in	±0.1 mm[4]
Weight	~0.54 oz	~15.4 g[1][3]
Magnetization Direction	Through Thickness[1][2][3][4][5]	

Table 3: Magnetic and Thermal Properties

Parameter	Value
Surface Field	~4876 - 5876 Gauss[1][3]
Pull Force (Case 1)	~18.71 lbs[1][2][4][5]
Max Operating Temperature	176°F (80°C)[1][3]
Maximum Energy Product (BHmax)	42 MGOe[3]
Remanence (Brmax)	13,200 Gauss[3]

## Experimental Protocols

The following are detailed methodologies for key experiments to characterize the material composition and properties of a magnet such as the **BX048**.

### 3.1. Elemental Composition Analysis: Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

- Objective: To quantitatively determine the elemental composition of the NdFeB alloy.
- Methodology:
  - Sample Preparation: A small, precisely weighed sample of the magnet's core material is dissolved in a mixture of nitric acid and hydrochloric acid. The solution is then diluted to a known volume with deionized water.
  - Instrumentation: A calibrated ICP-MS instrument is used for the analysis.
  - Analysis: The prepared sample solution is introduced into the plasma, where it is atomized and ionized. The ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio.
  - Data Acquisition: The detector measures the ion counts for each element, which are then converted to concentrations using a calibration curve generated from standard solutions of known elemental concentrations.

### 3.2. Coating Analysis: X-ray Fluorescence (XRF) Spectroscopy

- Objective: To confirm the composition and thickness of the Ni-Cu-Ni coating.
- Methodology:
  - Sample Preparation: The magnet is placed directly into the XRF spectrometer. No special preparation is typically needed.
  - Instrumentation: An X-ray fluorescence spectrometer is used.
  - Analysis: The sample is irradiated with high-energy X-rays, causing the atoms in the coating to emit secondary (or fluorescent) X-rays. Each element emits X-rays at a unique energy.
  - Data Acquisition: A detector measures the energy and intensity of the emitted X-rays to identify the elements present (Nickel, Copper) and to determine the thickness of each

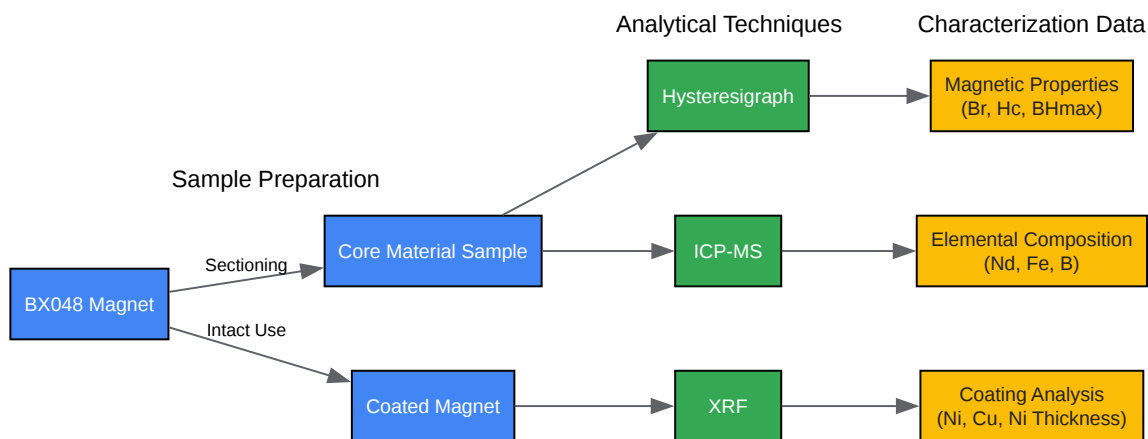
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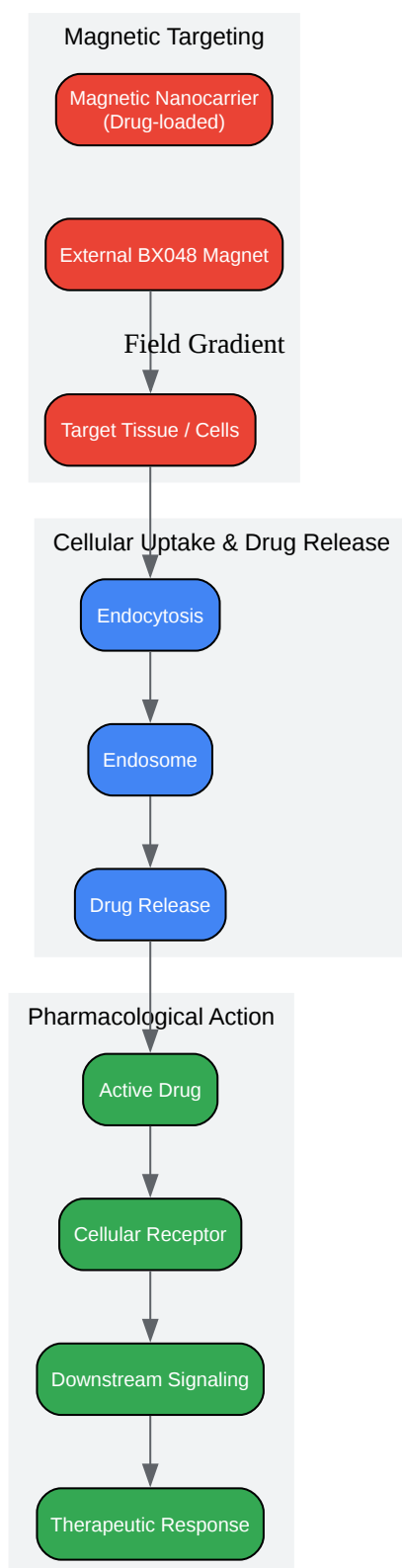
### 3.3. Magnetic Property Characterization: Hysteresigraph (B-H Curve Tracer)

- Objective: To measure the key magnetic properties, including Remanence ( $B_r$ ), Coercivity ( $H_c$ ), and Maximum Energy Product ( $BH_{max}$ ).
- Methodology:
  - Sample Preparation: A sample of the magnetic material is placed within the coils of the hysteresigraph.
  - Instrumentation: A computer-controlled hysteresigraph is used.
  - Analysis: A strong magnetic field is applied to the sample to saturate it. The applied field is then swept from a maximum positive value to a maximum negative value and back, while the magnetic flux density ( $B$ ) within the sample is measured.
  - Data Acquisition: The instrument plots the  $B$  versus  $H$  (applied field) to generate a hysteresis loop (B-H curve). From this curve, critical parameters such as  $B_r$ ,  $H_c$ , and the  $BH_{max}$  are determined.

## Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the characterization and application of the **BX048** magnet.





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